

Application Notes and Protocols: Preparation of ecMetAP-IN-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: ecMetAP-IN-1

Cat. No.: B3063653

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **ecMetAP-IN-1** in dimethyl sulfoxide (DMSO). **ecMetAP-IN-1** is a small molecule inhibitor of Methionine Aminopeptidase (MetAP), an enzyme that plays a crucial role in protein synthesis and maturation. Accurate and consistent preparation of stock solutions is critical for reliable and reproducible experimental results in drug discovery and development. This guide outlines the necessary materials, a step-by-step procedure, and best practices to ensure the quality and stability of the **ecMetAP-IN-1** stock solution.

Quantitative Data Summary

For ease of reference, the key quantitative data for **ecMetAP-IN-1** is summarized in the table below.

Parameter	Value	Reference
Molecular Weight	209.25 g/mol	[1]
Solubility in DMSO	50 mg/mL (238.95 mM)	[1]
Recommended Powder Storage	-20°C for up to 3 years	[1][2]
Recommended Stock Solution Storage	-80°C for up to 1 year	[1]

Experimental Protocol: Preparation of a 50 mM Stock Solution

This protocol details the preparation of a 50 mM stock solution of **ecMetAP-IN-1** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials:

- **ecMetAP-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[1]
- Calibrated micropipettes and sterile tips

Procedure:

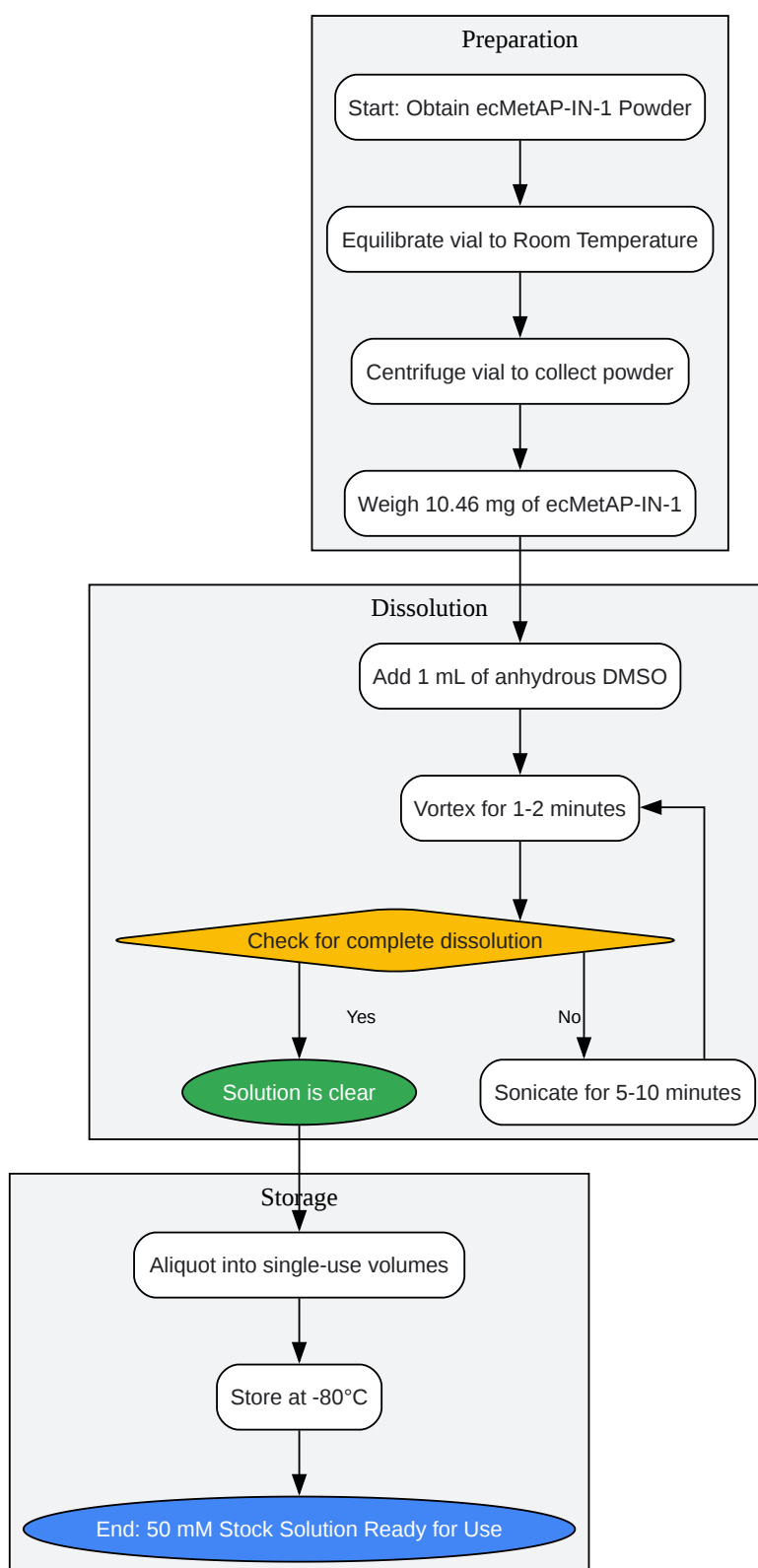
- Pre-handling Preparation:

- Before opening, bring the vial of **ecMetAP-IN-1** powder to room temperature to prevent condensation of moisture, which can affect the stability of the compound.[3]
- Briefly centrifuge the vial to ensure all the powder is at the bottom.[2]
- Weighing the Compound:
 - On a calibrated analytical balance, carefully weigh out the desired amount of **ecMetAP-IN-1**. For example, to prepare 1 mL of a 50 mM stock solution:
 - Calculation:
 - Desired Molarity (M) = 50 mM = 0.050 mol/L
 - Molecular Weight (MW) = 209.25 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V
 - Mass (g) = 0.050 mol/L x 209.25 g/mol x 0.001 L = 0.01046 g = 10.46 mg
 - Tare a sterile microcentrifuge tube and accurately weigh 10.46 mg of **ecMetAP-IN-1** into the tube.
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ecMetAP-IN-1** powder. In this example, add 1 mL of DMSO.
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended.[1] Place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear. Visually inspect the solution to ensure there are no visible particles.
- Storage of the Stock Solution:

- Once fully dissolved, it is crucial to aliquot the stock solution into smaller, single-use volumes.^[2]^[4] This practice minimizes the number of freeze-thaw cycles, which can lead to degradation of the compound.
- Store the aliquots in tightly sealed vials at -80°C for long-term storage (up to 1 year).^[1] For short-term storage (up to 1 month), -20°C can be used.^[4]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **ecMetAP-IN-1** stock solution.



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